

An In-depth Technical Guide to the Physical and Chemical Properties of Dibromomethane

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Compound of Interest

Compound Name: Dibromomethane

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Introduction

Dibromomethane (CH_2Br_2), also known as methylene bromide, is a halogenated hydrocarbon with a range of applications in organic synthesis and as a solvent. Its unique chemical reactivity and physical characteristics make it a valuable tool in the synthesis of various organic compounds, including those of pharmaceutical interest. This technical guide provides a comprehensive overview of the core physical and chemical properties of **dibromomethane**, detailed experimental protocols for their determination, and a visualization of its metabolic pathway and a key synthetic application.

Physical Properties of Dibromomethane

Dibromomethane is a colorless, dense liquid with a sweet, chloroform-like odor.^[1] It is characterized by a high density and is sparingly soluble in water but miscible with many organic solvents.^[2] A summary of its key physical properties is presented in the table below.

Property	Value	Units	Reference(s)
Molecular Formula	CH ₂ Br ₂	-	[1]
Molecular Weight	173.83	g/mol	[1]
Appearance	Colorless liquid	-	[1]
Odor	Sweet, pleasant	-	[1]
Density	2.477 (at 25 °C)	g/mL	[3]
Melting Point	-52.7	°C	[4]
Boiling Point	96 - 98	°C	[3]
Water Solubility	12.5 (at 20 °C)	g/L	[4]
Solubility in Organic Solvents	Very soluble in ethanol, ether, acetone, and benzene	-	[2]
Vapor Pressure	46.5 (at 20 °C)	hPa	[3]
Vapor Density	6.05 (air = 1)	-	
Refractive Index (n ²⁰ /D)	1.541	-	

Chemical Properties and Reactivity of Dibromomethane

Dibromomethane's chemical behavior is dictated by the presence of two bromine atoms, which makes it a useful reagent in various chemical transformations.

Property	Description	Reference(s)
Stability	Stable under normal conditions.	[5]
Reactivity	Dibromomethane is a versatile reagent in organic synthesis. It is notably used in cyclopropanation reactions, such as the Simmons-Smith reaction, where it acts as a source of the methylene group. [3] It can also serve as a one-carbon source in the synthesis of various organic derivatives.	
Incompatibilities	Incompatible with strong oxidizing agents, strong bases, and reactive metals such as potassium, sodium, and magnesium.[5]	
Hazardous Reactions	Reacts violently with potassium.[5] Can form explosive mixtures with potassium-sodium alloy.	
Hazardous Decomposition Products	When heated to decomposition, it emits toxic fumes of hydrogen bromide.[6]	

Experimental Protocols for Property Determination

The following are detailed methodologies for key experiments to determine the physical properties of **dibromomethane**, based on established standards.

Determination of Boiling Point (Adapted from ASTM D1120)

The equilibrium boiling point of **dibromomethane** can be determined using a standard distillation apparatus.^{[7][8][9]}

Apparatus:

- A 100-mL round-bottom flask with a short neck.
- A condenser with a straight inner tube.
- A calibrated thermometer with a range appropriate for the expected boiling point.
- A heating mantle or oil bath.
- Boiling chips.

Procedure:

- Place 50 mL of **dibromomethane** and a few boiling chips into the round-bottom flask.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a steady stream of condensate is observed on the thermometer. This is the initial boiling point.
- Continue to observe the temperature. The temperature at which the distillation rate is constant is recorded as the equilibrium boiling point.
- Correct the observed boiling point for atmospheric pressure if it deviates from standard pressure.

Determination of Density (Adapted from ASTM D4052)

The density of **dibromomethane** can be accurately measured using a digital density meter.^{[4][6][10][11][12]}

Apparatus:

- A digital density meter capable of measuring in the expected range of **dibromomethane's** density.
- A calibrated syringe for sample injection.
- Thermostatic control to maintain the sample at a constant temperature (e.g., 25 °C).

Procedure:

- Calibrate the digital density meter with dry air and deionized water at the measurement temperature.
- Ensure the measuring cell is clean and dry.
- Draw a sufficient volume of **dibromomethane** into the syringe, ensuring no air bubbles are present.
- Inject the sample into the measuring cell of the density meter.
- Allow the sample to reach thermal equilibrium.
- Record the density reading provided by the instrument.
- Clean the measuring cell thoroughly after the measurement.

Determination of Melting Point (Capillary Method, adapted from ASTM E324)

As **dibromomethane** is a liquid at room temperature, its melting point is determined at sub-zero temperatures.^{[2][13][14][15][16]}

Apparatus:

- A melting point apparatus with a cooling capability.
- Capillary tubes sealed at one end.
- A low-temperature thermometer.

Procedure:

- Cool a small sample of **dibromomethane** until it solidifies.
- Finely powder the solid **dibromomethane** at low temperature.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-4 mm.
- Place the capillary tube in the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point.
- Slowly heat the sample at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Record the temperature at which the first signs of melting are observed (the initial melting point) and the temperature at which the last solid particle melts (the final melting point). The range between these two temperatures is the melting range.

Determination of Water Solubility (Adapted from OECD Guideline 105)

The flask method is suitable for determining the water solubility of **dibromomethane**.^{[3][5][17][18][19]}

Apparatus:

- A thermostated shaking apparatus or magnetic stirrer.
- Glass vessels with tight-fitting stoppers.
- A centrifuge.
- An analytical instrument for quantifying **dibromomethane** in water (e.g., gas chromatography).

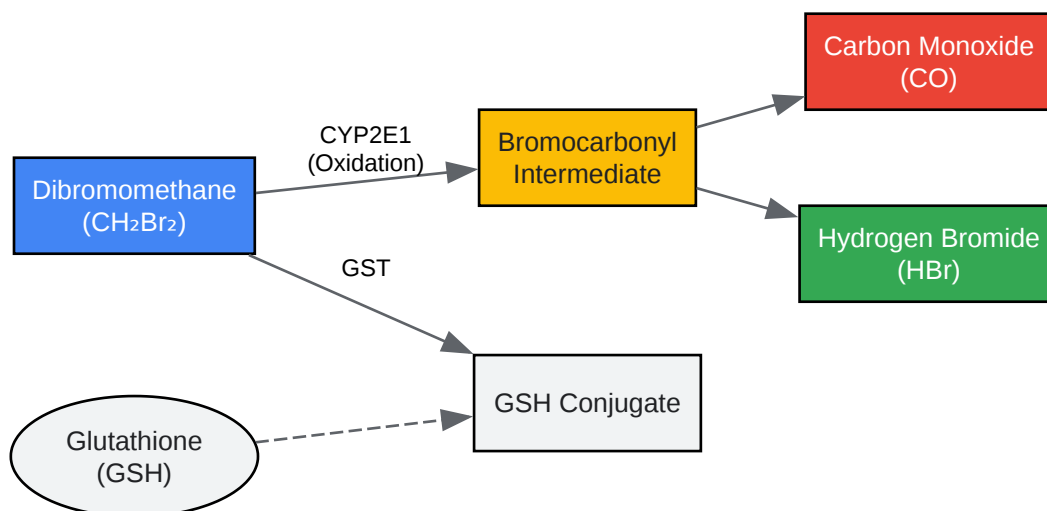
Procedure:

- Add an excess amount of **dibromomethane** to a known volume of deionized water in a glass vessel.
- Seal the vessel and agitate it at a constant temperature (e.g., 20 °C) for a sufficient time to reach equilibrium (e.g., 24 hours).
- After equilibration, cease agitation and allow the mixture to stand for a defined period to allow for phase separation.
- Centrifuge an aliquot of the aqueous phase to remove any undissolved micro-droplets of **dibromomethane**.
- Carefully extract a sample from the aqueous phase for analysis.
- Determine the concentration of **dibromomethane** in the aqueous sample using a pre-calibrated analytical method.
- Repeat the procedure to ensure the results are reproducible.

Visualizations: Metabolic Pathway and Experimental Workflow

Metabolic Pathway of Dibromomethane

Dibromomethane is known to be metabolized in mammals primarily by the cytochrome P450 enzyme system, with CYP2E1 being a key isoenzyme involved in its oxidative metabolism.^[20]^[21]^[22]^[23]^[24] This metabolic process is crucial for its detoxification and elimination from the body.

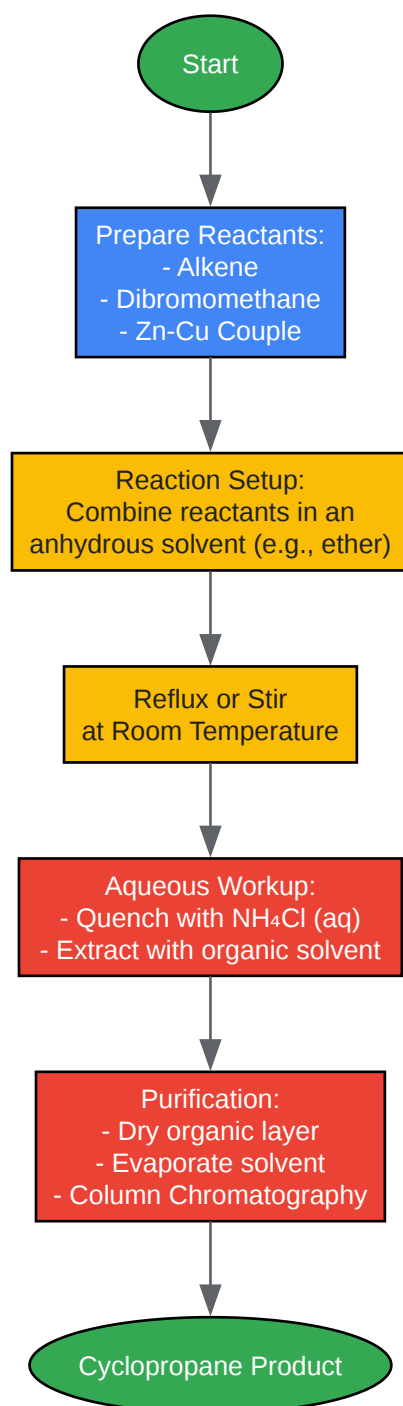


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Metabolic pathway of **dibromomethane**.

Experimental Workflow: The Simmons-Smith Reaction

The Simmons-Smith reaction is a classic and versatile method for the cyclopropanation of alkenes, where **dibromomethane** can be used as a key reagent.[25][26] This workflow outlines the general steps involved in this important synthetic transformation.



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Workflow for the Simmons-Smith reaction.

Conclusion

This technical guide provides essential data and methodologies for professionals working with **dibromomethane**. The presented physical and chemical properties, along with standardized

experimental protocols, offer a solid foundation for its safe and effective use in research and development. The visualizations of its metabolic pathway and a key synthetic application further enhance the understanding of its behavior in biological and chemical systems. As with any chemical, appropriate safety precautions should always be taken when handling **dibromomethane**.

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